

Application Note: Regioselective Nitration of 4-Bromo-2-chloro-6-fluorophenol

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Compound of Interest

Compound Name: *4-Bromo-2-chloro-6-fluorophenol*

Cat. No.: *B062433*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The nitration of substituted phenols is a fundamental reaction in organic synthesis, yielding key intermediates for the pharmaceutical, agrochemical, and dye industries. The introduction of a nitro group onto an aromatic ring can significantly alter its electronic properties and provide a handle for further functionalization. This application note details a robust and regioselective method for the nitration of **4-Bromo-2-chloro-6-fluorophenol** to produce 4-Bromo-2-chloro-6-fluoro-2-nitrophenol. The described protocol is based on established methods for the nitration of halogenated phenols, utilizing a mixture of sulfuric and nitric acid in an organic solvent.^[1]

The hydroxyl group of the phenol is a strongly activating, ortho-, para-director. In the case of **4-Bromo-2-chloro-6-fluorophenol**, the para position is blocked by a bromine atom. Therefore, nitration is expected to occur at one of the ortho positions. Steric hindrance from the adjacent halogen atoms and the electronic effects of the substituents will influence the regioselectivity of the reaction.

Experimental Protocol

This protocol is adapted from established procedures for the nitration of similar halogenated phenols.^[1]

Materials:

- **4-Bromo-2-chloro-6-fluorophenol**
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (70%)
- Chloroform (or Dichloromethane)
- Ice
- Saturated Sodium Bicarbonate Solution
- Anhydrous Magnesium Sulfate
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for workup and purification

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve **4-Bromo-2-chloro-6-fluorophenol** in chloroform.
- Preparation of Nitrating Mixture: In a separate beaker, carefully prepare the nitrating mixture by slowly adding concentrated nitric acid to concentrated sulfuric acid in a 1:3 to 1:8 molar ratio, while cooling in an ice bath.[1]
- Nitration Reaction: Cool the solution of the phenol in chloroform to 0-5 °C using an ice bath. Slowly add the prepared nitrating mixture dropwise to the stirred phenol solution via a

dropping funnel. Maintain the temperature below 10 °C throughout the addition.

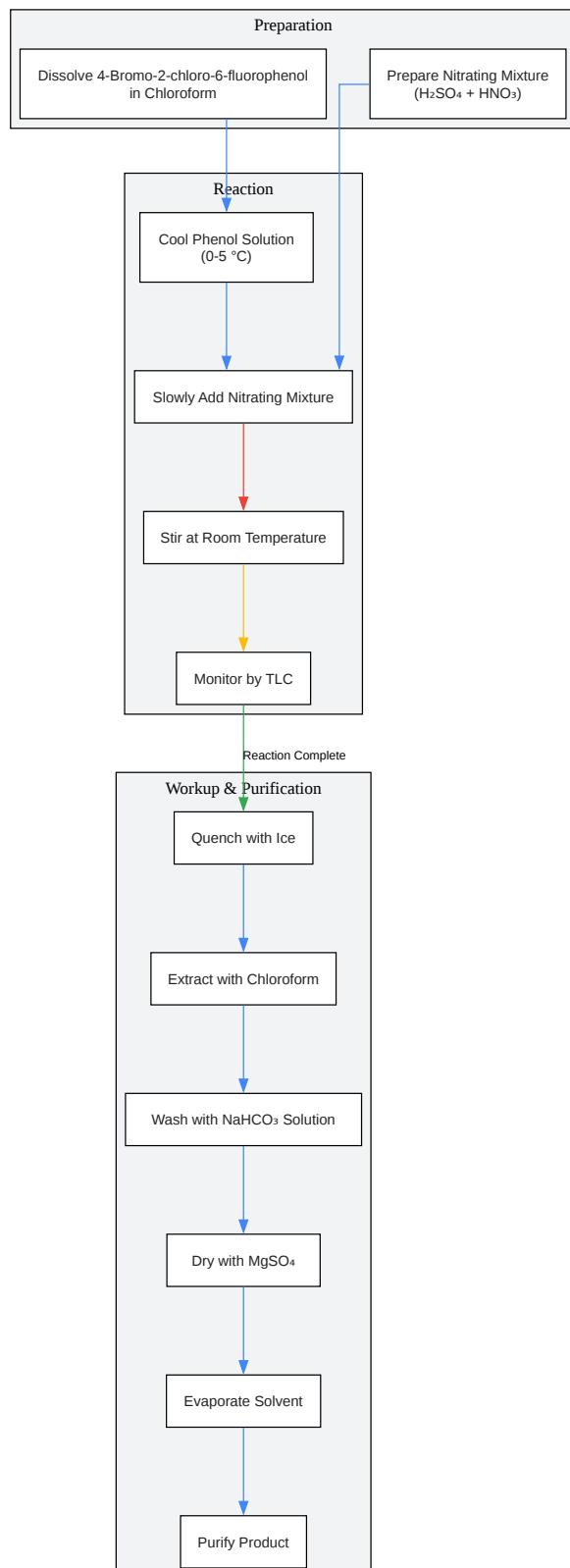
- Reaction Monitoring: After the addition is complete, allow the reaction to stir at room temperature. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, carefully pour the reaction mixture over crushed ice. Transfer the mixture to a separatory funnel.
- Extraction and Neutralization: Separate the organic layer. Wash the organic layer sequentially with water and saturated sodium bicarbonate solution until the aqueous layer is neutral or slightly basic.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization or column chromatography to yield the pure 4-Bromo-2-chloro-6-fluoro-2-nitrophenol.

Data Presentation

Table 1: Reaction Parameters and Expected Outcome

Parameter	Value/Condition
Starting Material	4-Bromo-2-chloro-6-fluorophenol
Nitrating Agent	H ₂ SO ₄ /HNO ₃ mixture
Solvent	Chloroform
Temperature	0-5 °C (addition), Room Temp. (reaction)
Reaction Time	1-3 hours (monitor by TLC)
Expected Product	4-Bromo-2-chloro-6-fluoro-2-nitrophenol
Expected Yield	>85% (based on similar reactions)[1]

Visualizations

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Caption: Experimental workflow for the nitration of **4-Bromo-2-chloro-6-fluorophenol**.

Caption: Chemical reaction for the nitration of **4-Bromo-2-chloro-6-fluorophenol**.

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References

- 1. CN103724206A - Preparation method of 2-bromo-4-fluoro-6-nitrophenol and agriculture activities thereof - Google Patents [patents.google.com]
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